

Application Notes and Protocols for AG-1478 Hydrochloride Intraperitoneal Injection

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Compound of Interest

Compound Name: AG-1478 hydrochloride

Cat. No.: B1664421

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These application notes provide detailed protocols and essential data for the formulation and intraperitoneal (IP) administration of **AG-1478 hydrochloride**, a potent and selective inhibitor of the epidermal growth factor receptor (EGFR) tyrosine kinase. This document is intended for researchers, scientists, and drug development professionals conducting in vivo studies.

Product Information

Chemical Name: N-(3-chlorophenyl)-6,7-dimethoxyquinazolin-4-amine hydrochloride
Molecular Formula: $C_{16}H_{14}ClN_3O_2 \cdot HCl$
Molecular Weight: 352.22 g/mol
CAS Number: 175178-82-2
Mechanism of Action: AG-1478 is a selective inhibitor of EGFR (ErbB1) tyrosine kinase with an IC₅₀ of approximately 3 nM in cell-free assays.[1][2][3] It shows high selectivity over other related kinases like HER2-Neu and PDGFR.[3] By competing with ATP for binding to the EGFR kinase domain, AG-1478 inhibits EGFR autophosphorylation and downstream signaling pathways, such as the MAPK/ERK and Akt pathways, which are crucial for cell proliferation and survival.[4][5]

Solubility Data

AG-1478 hydrochloride is sparingly soluble in water but soluble in organic solvents. For in vivo applications, it is typically first dissolved in an organic solvent and then further diluted in a suitable vehicle.

Solvent	Solubility	Notes
DMSO	≥ 25 mg/mL (79.17 mM)[6]	Fresh, moisture-free DMSO is recommended as absorbed moisture can reduce solubility. [6]
Ethanol	~ 13 mg/mL[3][6]	
Methanol/DMSO (1:1)	10 mg/mL	Yields a clear, colorless solution.
Water	Insoluble[6]	
0.1 N HCl	< 0.4 mg/mL	

In Vivo Formulation and Administration

For intraperitoneal injection, **AG-1478 hydrochloride** is typically formulated as a solution or suspension. The choice of vehicle is critical to ensure drug stability and bioavailability while minimizing toxicity to the animal model.

Recommended Vehicles

- DMSO: AG-1478 can be dissolved in 100% DMSO for administration.[7]
- DMSO and Corn Oil: A common formulation involves dissolving AG-1478 in DMSO to create a stock solution, which is then diluted with a carrier oil like corn oil before injection.[6]
- DMSO, PEG300, Tween80, and Saline/Water: A multi-component vehicle can be used to improve solubility and stability. A typical formulation involves dissolving AG-1478 in DMSO, followed by the addition of PEG300, Tween80, and finally an aqueous solution like saline or ddH₂O.[6]

Example Dosages from In Vivo Studies

Animal Model	Dosage	Dosing Schedule	Vehicle	Reference
Mice (BALB/c nu/nu)	~1 mg/kg	3 times per week	Not specified	[6]
Rats (Sprague-Dawley)	21.4 mg/kg/day	3 times per week	DMSO	[7]
Mice	1 mg/kg	Daily for 7 days	Not specified	[8]

Experimental Protocols

Preparation of AG-1478 Hydrochloride Formulation (DMSO/Corn Oil)

This protocol describes the preparation of a 1 mg/mL AG-1478 solution in a DMSO and corn oil vehicle.

Materials:

- **AG-1478 hydrochloride** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile corn oil
- Sterile, light-protected microcentrifuge tubes
- Vortex mixer

Protocol:

- Prepare a 50 mg/mL stock solution in DMSO:
 - Aseptically weigh the required amount of **AG-1478 hydrochloride** powder.
 - Add the appropriate volume of anhydrous DMSO to achieve a 50 mg/mL concentration.

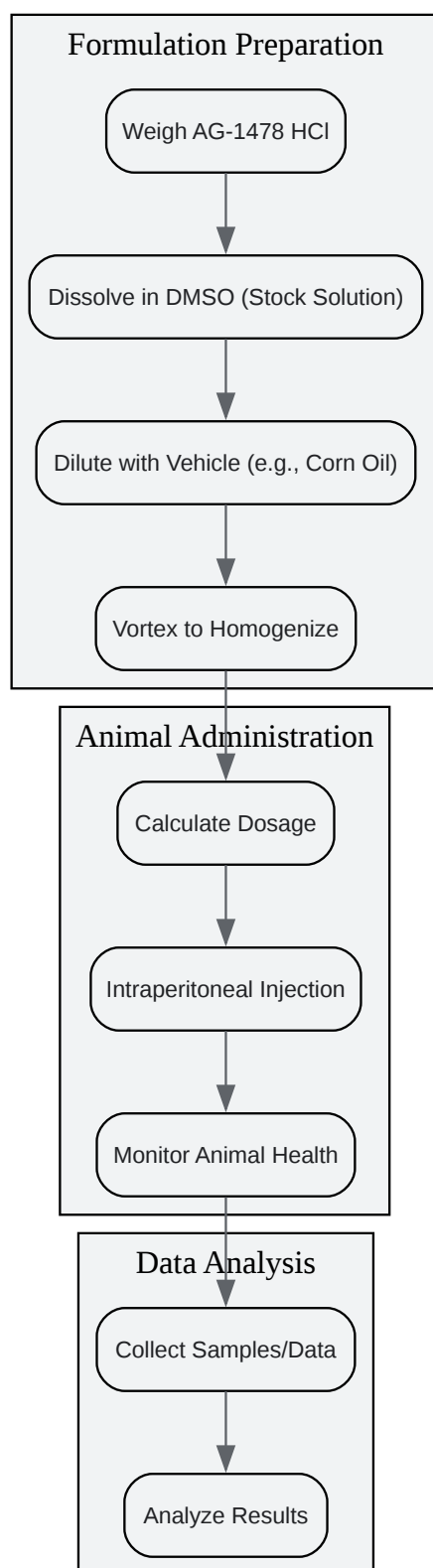
- Vortex thoroughly until the powder is completely dissolved, resulting in a clear solution.
- Dilute the stock solution in corn oil:
 - For a final concentration of 1 mg/mL, add 50 μ L of the 50 mg/mL DMSO stock solution to 950 μ L of sterile corn oil.
 - Vortex the mixture vigorously to ensure a homogenous suspension.
- Administration:
 - The final formulation should be used immediately for optimal results.[\[6\]](#)
 - Administer the prepared solution via intraperitoneal injection to the animal model at the desired dosage.

Stability and Storage

- Powder: Store **AG-1478 hydrochloride** powder at -20°C for up to 3 years.[\[6\]](#)
- Stock Solutions: Aliquot stock solutions in DMSO and store at -80°C for up to 1 year or at -20°C for up to 1 month to avoid repeated freeze-thaw cycles.[\[6\]](#) Once in solution, it is recommended to use within 3 months to prevent loss of potency when stored at -20°C.[\[1\]](#)

Visualization of Workflow and Signaling Pathway

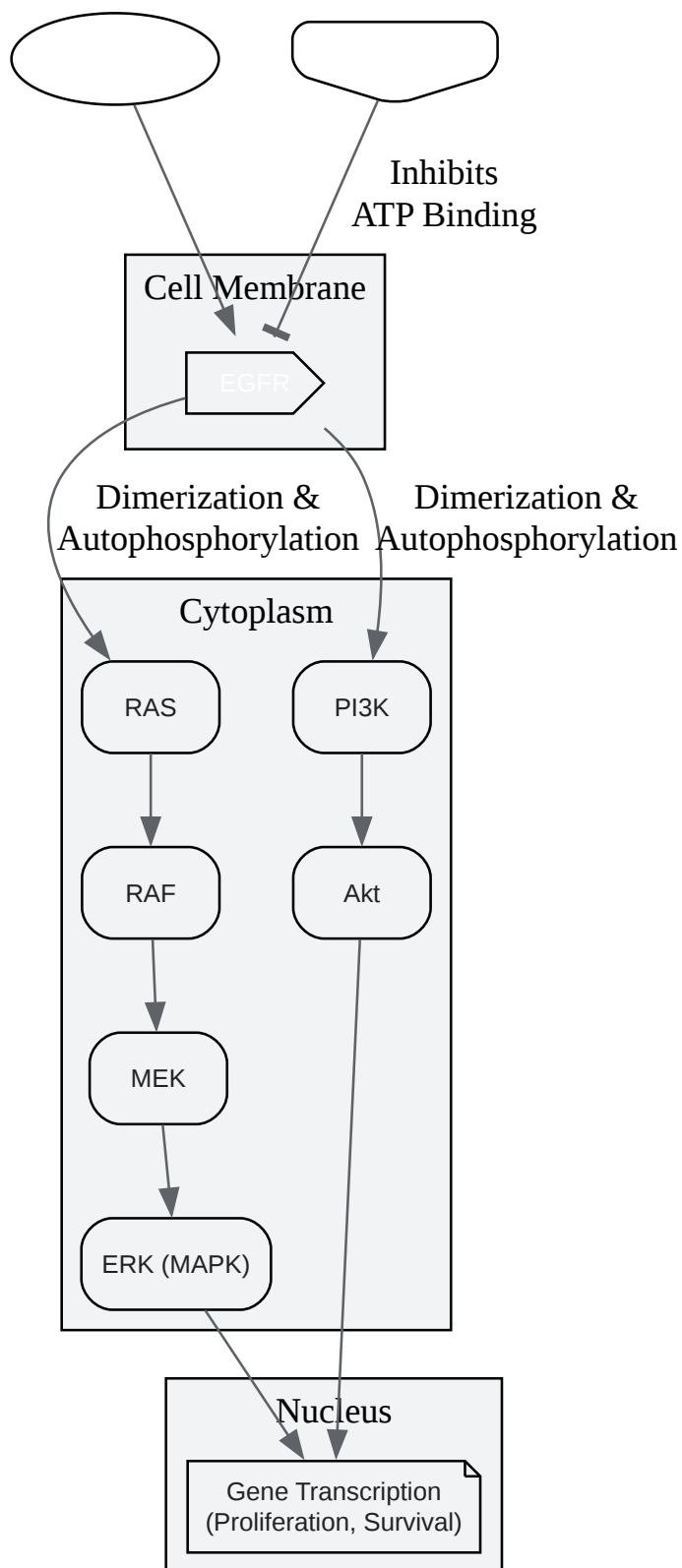
Experimental Workflow for Intraperitoneal Injection



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Caption: Workflow for AG-1478 IP injection.

EGFR Signaling Pathway Inhibition by AG-1478



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Caption: AG-1478 inhibits EGFR signaling.

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